

Application Notes and Protocols for Velagliflozin Proline in Feline Diabetes Mellitus

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Compound of Interest

Compound Name: Velagliflozin proline

Cat. No.: B10857724

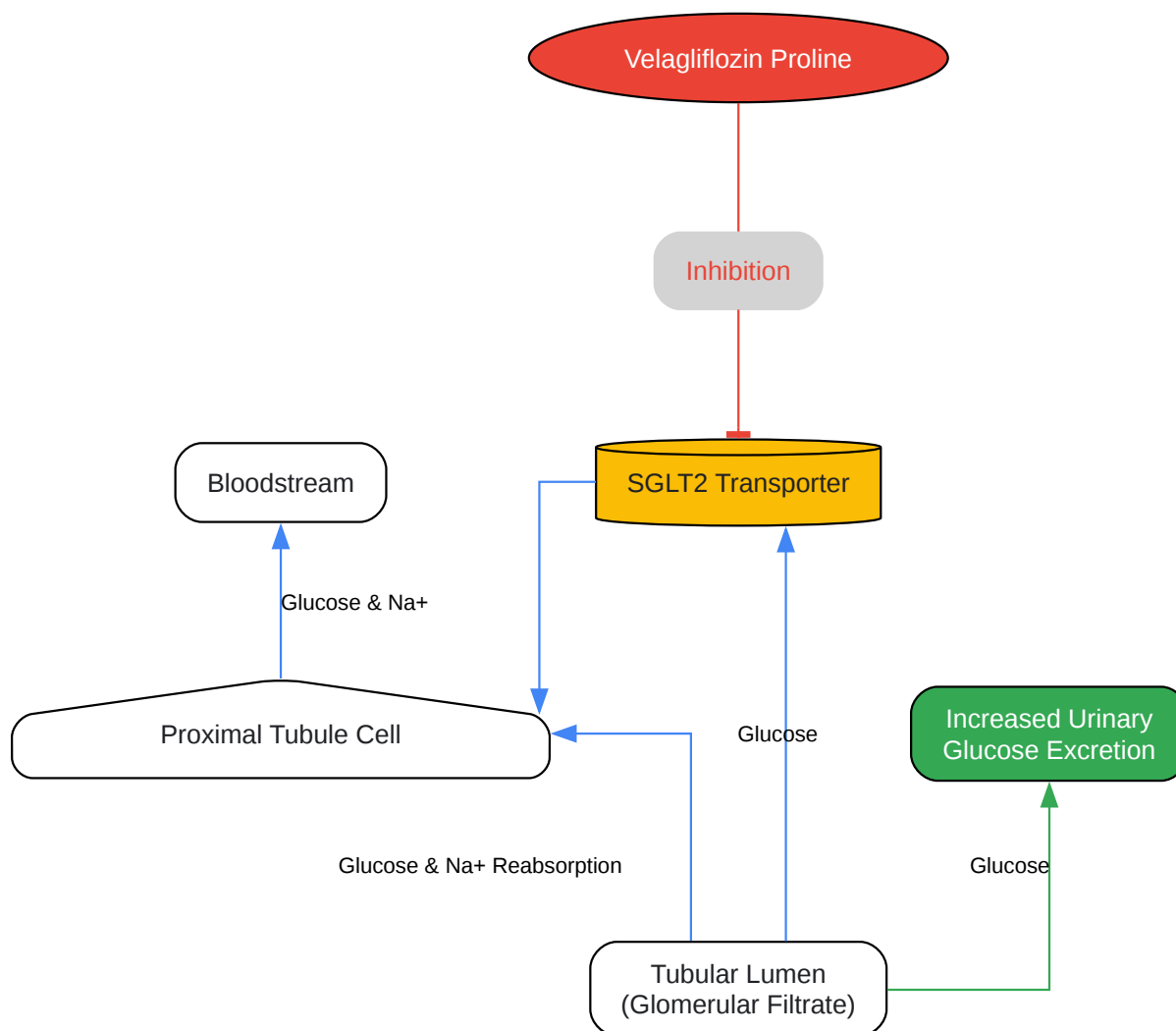
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the experimental use of **Velagliflozin proline**, an orally active sodium-glucose cotransporter 2 (SGLT2) inhibitor, for the management of diabetes mellitus in cats. The following sections detail the mechanism of action, pharmacokinetic and pharmacodynamic properties, and established clinical protocols based on recent studies.

Mechanism of Action

Velagliflozin proline selectively inhibits SGLT2 in the proximal renal tubules.[1][2] SGLT2 is responsible for the reabsorption of approximately 90% of the glucose filtered by the glomeruli. [1][3] By blocking this transporter, velagliflozin promotes the excretion of excess glucose in the urine, thereby lowering blood glucose levels independently of insulin action.[4][5] This reduction in hyperglycemia can alleviate glucotoxicity, potentially leading to improved beta-cell function and insulin sensitivity in cats with non-insulin-dependent diabetes mellitus.[2]



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Caption: Mechanism of action of Velagliflozin in the renal proximal tubule.

Pharmacokinetics

Velagliflozin is rapidly absorbed following oral administration in cats.[3] Systemic exposure is greater in a fasted state compared to a fed state.[3]

Parameter	Value (1 mg/kg oral dose)	Reference
Tmax (median)	0.25 hours	[3]
Elimination Half-Life	3.68 (± 0.34) hours	[3]

Clinical Efficacy and Safety

Clinical trials have demonstrated the efficacy of velagliflozin in improving glycemic control and clinical signs of diabetes in cats.[6][7]

Glycemic Control

Parameter	Baseline (Screening)	Day 30	Day 60	Day 120	Day 180	Reference
Blood Glucose (mg/dL), median	436	153	134	128	125	[6][8]
Fructosamine (μmol/L), median	538	310	286	269	263	[6][8]

Adverse Events

The most common adverse events reported are gastrointestinal, including diarrhea and vomiting.[9][10] A significant risk associated with SGLT2 inhibitors is diabetic ketoacidosis (DKA), which can occur even with normal blood glucose levels (euglycemic DKA).[5][11]

Adverse Event	Incidence in Naïve Diabetic Cats	Incidence in Insulin-Treated Diabetic Cats	Reference
Ketoacidosis	5.1% (11 of 214)	18.4% (7 of 38)	[6][8]
Ketonuria	13.9% (35 of 252)	-	[6][8]
Loose Feces/Diarrhea	38% (23 of 61)	-	[9][10]

Experimental Protocols

Protocol 1: Clinical Assessment and Monitoring

This protocol outlines the schedule for physical examinations and sample collection for monitoring cats treated with velagliflozin.



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Caption: Timeline for clinical assessment and sample collection.

Methodology:

- Dosage and Administration: Administer **Velagliflozin proline** oral solution at a dose of 1 mg/kg once daily.[6][12] The solution can be given directly into the cat's mouth or applied to a small amount of food.[12]
- Physical Examination: Conduct a thorough physical examination at each scheduled visit (Days 0, 3, 7, 30, 60, 120, and 180).[6][12] Record body weight and assess for clinical signs of diabetes (polyuria, polydipsia, polyphagia, weight loss) and any adverse effects.
- Blood Collection: Collect blood samples at each scheduled visit.[6][12] Perform a complete blood count and serum biochemistry panel.[11]

- Urinalysis: Collect urine samples for urinalysis, including measurement of glucose and ketones, at each visit.[\[11\]](#)

Protocol 2: Blood Glucose Curve

This protocol details the procedure for generating a blood glucose curve to assess glycemic response.

Methodology:

- Pre-sampling: The first blood sample should be taken in the morning before the cat receives its food or velagliflozin dose.[\[13\]](#)[\[14\]](#)
- Serial Sampling: Following the initial sample, collect blood every 2 hours for a total of 9 to 12 hours.[\[6\]](#)[\[13\]](#)
- Glucose Measurement: Use a calibrated handheld glucometer validated for use in cats for immediate blood glucose measurement.[\[4\]](#)[\[13\]](#)
- Data Plotting: Plot the blood glucose concentrations against time to generate the glucose curve.[\[13\]](#)

Protocol 3: Fructosamine Measurement

This protocol describes the collection and analysis of serum for fructosamine levels.

Methodology:

- Sample Collection: Collect a minimum of 1 ml of blood in a plain tube.[\[15\]](#)
- Serum Separation: Centrifuge the blood sample to separate the serum. Avoid hemolysis.[\[15\]](#)
- Analysis: Submit the serum sample to a veterinary diagnostic laboratory for fructosamine analysis. Fructosamine levels reflect the average blood glucose concentration over the previous 1-3 weeks.[\[9\]](#)[\[15\]](#)

Protocol 4: Urinalysis for Glucose and Ketones

This protocol outlines the procedure for monitoring urinary glucose and ketones.

Methodology:

- Urine Collection: Collect a fresh urine sample. This can be done via free catch using a clean container or a special non-absorbent litter.[16]
- Dipstick Analysis:
 - Use urine dipsticks designed for veterinary use.[16]
 - Fully immerse the test strip in the urine sample.[16]
 - Remove excess urine by tapping the strip.[16]
 - Read the results at the time specified in the instructions by comparing the color of the pads to the chart on the container.[16]
- Recording Results: Record the glucose and ketone levels along with the time of collection. [16] Note that glucosuria is an expected finding in cats treated with SGLT2 inhibitors and is not a reliable indicator of glycemic control.[15] However, the presence of ketones requires immediate veterinary attention.[11]

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